

Proper Disposal of Levomepromazine Maleate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Levomepromazine maleate*

Cat. No.: *B1675117*

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This document provides essential safety and logistical information for the proper disposal of **levomepromazine maleate**, a phenothiazine derivative used in research and pharmaceutical development. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance. **Levomepromazine maleate** is recognized as harmful if swallowed, a potential skin sensitizer, and exhibits high toxicity to aquatic life with long-lasting effects.[1] Therefore, improper disposal can lead to significant environmental damage and potential health hazards.

Core Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE), including but not limited to:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile rubber).
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat to prevent skin contact.

Work should be conducted in a well-ventilated area, and the formation of dust and aerosols should be avoided.[1] In case of skin contact, wash the affected area immediately with plenty of water. If swallowed, seek medical help immediately.[1]

Regulatory Considerations

While **levomepromazine maleate** is not specifically listed as a P- or U-listed hazardous waste under the Resource Conservation and Recovery Act (RCRA) in the United States, its ecotoxicity profile necessitates a formal hazardous waste determination. The aquatic toxicity of this compound suggests it could potentially be classified as a characteristic hazardous waste. Furthermore, it is not classified as a controlled substance by the U.S. Drug Enforcement Administration (DEA). Disposal procedures must comply with all local, state, and federal regulations governing pharmaceutical and chemical waste.^[1]

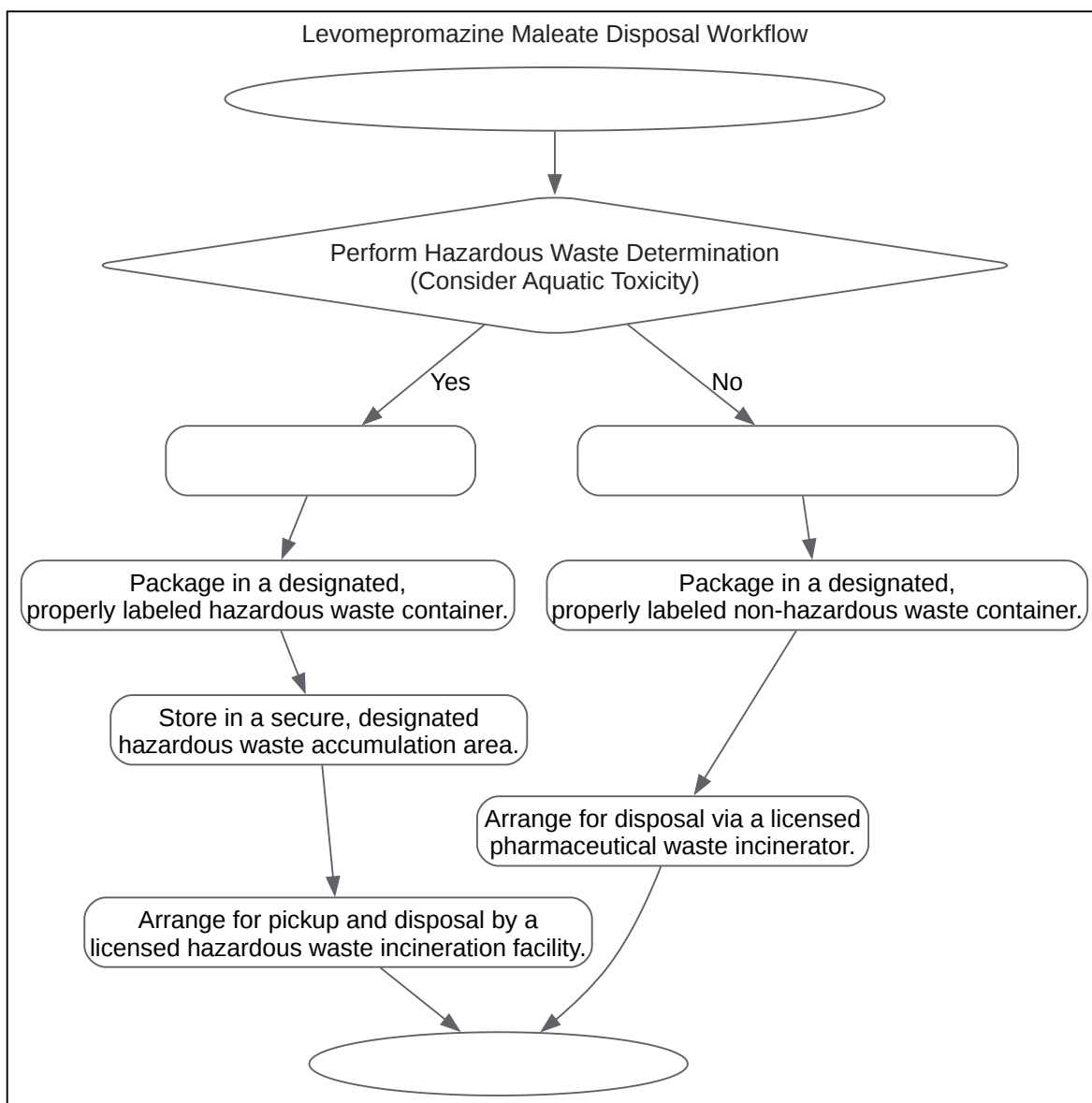
Quantitative Data Summary

The following table summarizes key quantitative data pertinent to the safe handling and disposal of **levomepromazine maleate**.

Parameter	Value/Information	Source
Acute Oral Toxicity	Category 4: Harmful if swallowed.	^[1]
Aquatic Toxicity	Acute Category 1, Chronic Category 1: Very toxic to aquatic life with long lasting effects.	^[1]
Incineration Temperature	Recommended range for pharmaceutical waste is 850°C to 1200°C.	^[2]
DEA Schedule (U.S.)	Not a controlled substance.	N/A
RCRA Listing (U.S.)	Not explicitly listed; hazardous waste determination required.	N/A

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **levomepromazine maleate**.



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